

# "1-(4-Amino-3-chlorophenyl)ethanone" safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(4-Amino-3-chlorophenyl)ethanone

Cat. No.: B1267580

[Get Quote](#)

## Technical Guide: Safe Handling of 1-(4-Amino-3-chlorophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1-(4-Amino-3-chlorophenyl)ethanone** (CAS No: 72531-23-8). The information is compiled for professionals in research and development who may handle this compound.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-(4-Amino-3-chlorophenyl)ethanone** is presented below. This data is essential for understanding the compound's behavior and for designing safe experimental and handling procedures.

Property	Value	Source
Molecular Formula	C8H8ClNO	[1]
Molecular Weight	169.61 g/mol	[1]
Appearance	Not specified	
Boiling Point	324.6 ± 27.0 °C at 760 mmHg	[1]
Flash Point	150.1 ± 23.7 °C	[1]
Density	1.3 ± 0.1 g/cm <sup>3</sup>	[1]
Refractive Index	1.587	[1]
PSA	43.09000	[1]
XLogP3	1.63	[1]

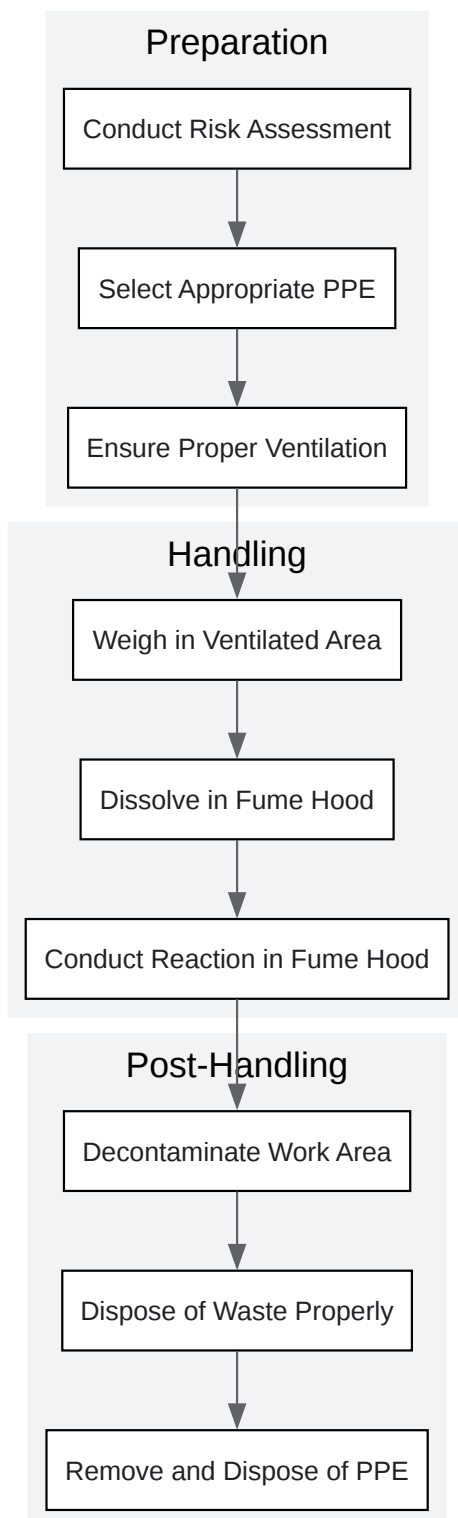
## Hazard Identification and Safety Precautions

While specific GHS classification data for this compound is not readily available, general safety precautions should be strictly followed based on the nature of the chemical.

## General Handling Precautions

Safe handling is paramount to minimize exposure and associated risks. The following diagram outlines the recommended workflow for handling **1-(4-Amino-3-chlorophenyl)ethanone**.

## Workflow for Safe Handling



[Click to download full resolution via product page](#)

*Workflow for the safe handling of chemical compounds.*

Key precautions include:

- Handling in a well-ventilated place.[\[1\]](#)
- Wearing suitable protective clothing.[\[1\]](#)
- Avoiding contact with skin and eyes.[\[1\]](#)
- Avoiding the formation of dust and aerosols.[\[1\]](#)
- Using non-sparking tools.[\[1\]](#)
- Preventing fire caused by electrostatic discharge steam.[\[1\]](#)

## Personal Protective Equipment (PPE)

The appropriate PPE should be worn at all times when handling this compound.

PPE Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). <a href="#">[2]</a>
Skin Protection	Fire/flammable resistant and impervious clothing. Chemical impermeable gloves. <a href="#">[2]</a>
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. <a href="#">[2]</a>

## First-Aid Measures

In case of exposure, immediate first aid is crucial.

Exposure Route	First-Aid Measure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[2]
Skin Contact	Take off contaminated clothing immediately and wash the affected area with plenty of soap and water.[2][3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[2][3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[2][3]

## Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

### Storage

- Store the container tightly closed in a dry, cool, and well-ventilated place.[1]
- Store apart from foodstuff containers or incompatible materials.[1]
- Keep away from heat, sparks, and open flames.[3]

### Disposal

- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2]

- Do not discharge to sewer systems.[\[2\]](#)
- Contaminated packaging should be triply rinsed and offered for recycling or reconditioning.[\[2\]](#)

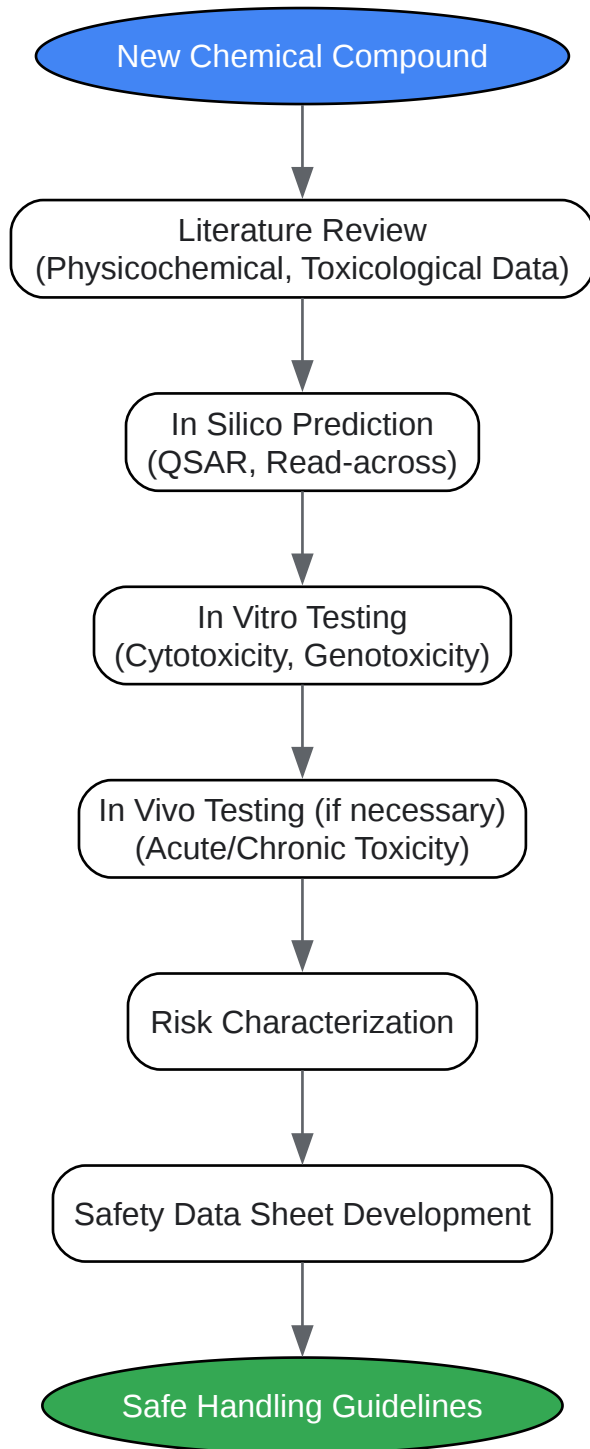
## Toxicological and Ecological Information

Detailed toxicological and ecological data for **1-(4-Amino-3-chlorophenyl)ethanone** is largely unavailable in the public domain. The following table summarizes the current status of the data.

Data Type	Result
Acute Oral Toxicity	No data available. <a href="#">[2]</a>
Acute Inhalation Toxicity	No data available. <a href="#">[2]</a>
Acute Dermal Toxicity	No data available. <a href="#">[2]</a>
Toxicity to Fish	No data available. <a href="#">[2]</a>
Toxicity to Daphnia	No data available. <a href="#">[2]</a>
Toxicity to Algae	No data available. <a href="#">[2]</a>
Persistence and Degradability	No data available. <a href="#">[2]</a>
Bioaccumulative Potential	No data available. <a href="#">[2]</a>

Given the lack of specific data, a precautionary approach is warranted. The logical workflow for assessing the safety of a novel chemical compound is outlined below.

## General Workflow for Chemical Safety Assessment



[Click to download full resolution via product page](#)

*A generalized workflow for assessing the safety of a new chemical compound.*

## Experimental Protocols

Detailed experimental protocols for the safety and toxicity testing of **1-(4-Amino-3-chlorophenyl)ethanone** are not publicly available. In the absence of specific data, researchers should refer to standardized guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) for chemical safety testing.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). All laboratory personnel should be thoroughly trained in chemical safety and handling procedures. Always consult the most up-to-date SDS for any chemical before use and perform a thorough risk assessment.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. echemi.com [echemi.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. ["1-(4-Amino-3-chlorophenyl)ethanone" safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267580#1-4-amino-3-chlorophenyl-ethanone-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b1267580#1-4-amino-3-chlorophenyl-ethanone-safety-data-sheet-and-handling-precautions)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)